

Sp-8-Br-cAMPS: A Potent Tool for Probing Immune Regulation

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Compound of Interest

Compound Name: *Sp-8-Br-cAMPS*

Cat. No.: *B15621825*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Sp-8-Br-cAMPS (8-Bromoadenosine-3',5'-cyclic monophosphorothioate, Sp-isomer) is a powerful cell-permeable and phosphodiesterase-resistant analog of cyclic adenosine monophosphate (cAMP). Its primary mechanism of action is the potent activation of cAMP-dependent Protein Kinase A (PKA), a critical negative regulator of immune responses. This attribute makes **Sp-8-Br-cAMPS** an invaluable tool for dissecting the intricate signaling pathways that govern immune cell activation, proliferation, and effector functions. These application notes provide a comprehensive overview of the use of **Sp-8-Br-cAMPS** in immunology research, complete with detailed experimental protocols and quantitative data to guide your studies.

Principle of Action

Sp-8-Br-cAMPS mimics endogenous cAMP, binding to the regulatory subunits of PKA and inducing a conformational change that releases the active catalytic subunits. These catalytic subunits then phosphorylate a multitude of downstream protein targets on serine and threonine residues, leading to the modulation of various cellular processes in immune cells. A key

inhibitory pathway in T lymphocytes involves the PKA-mediated phosphorylation and activation of C-terminal Src kinase (Csk), which in turn inactivates Src-family kinases essential for T-cell receptor (TCR) signaling.

Key Applications in Immunology

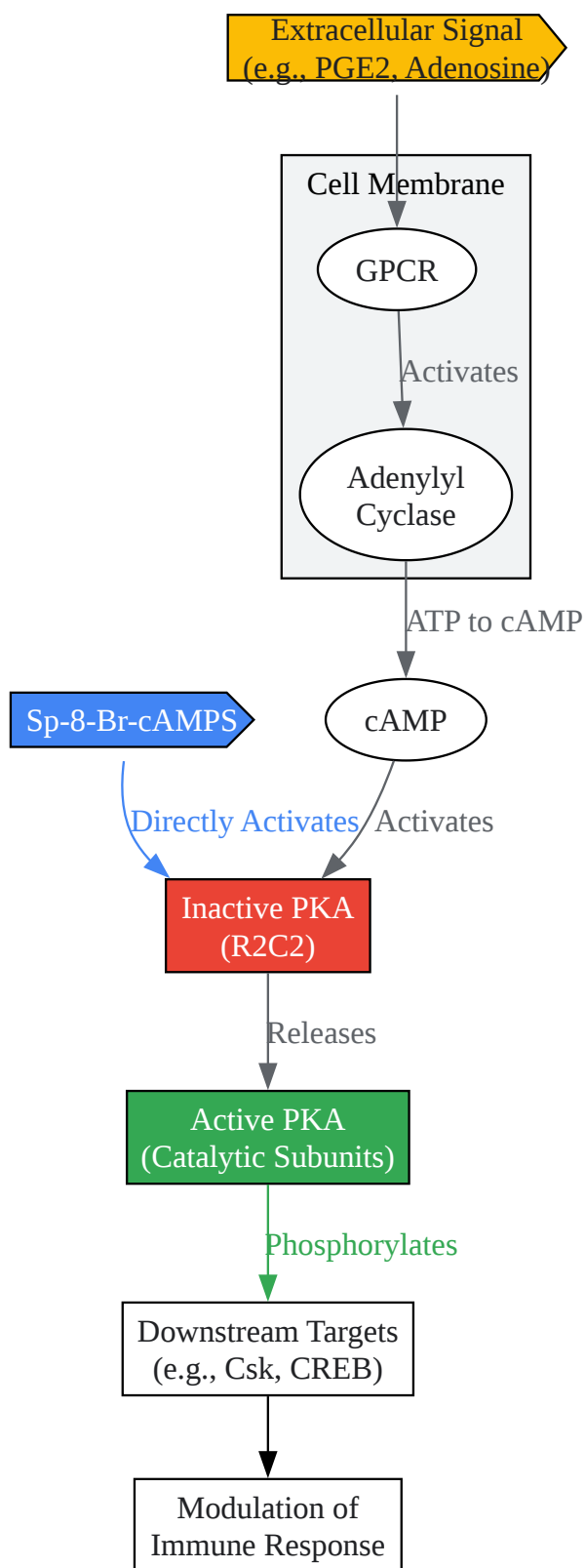
- **Dissecting T-Cell Signaling:** Elucidate the inhibitory mechanisms of the cAMP/PKA pathway on T-cell activation, proliferation, and cytokine production.
- **Investigating Immunosuppression:** Model the immunosuppressive effects of endogenous molecules that elevate intracellular cAMP levels, such as prostaglandins and adenosine.
- **Studying Immune Cell Anergy and Tolerance:** Induce a state of hyporesponsiveness in immune cells to investigate the molecular underpinnings of anergy and tolerance.
- **Screening for Immunomodulatory Drugs:** Adapt the provided protocols for high-throughput screening of compounds that can modulate the cAMP/PKA signaling pathway for therapeutic purposes.

Quantitative Data Summary

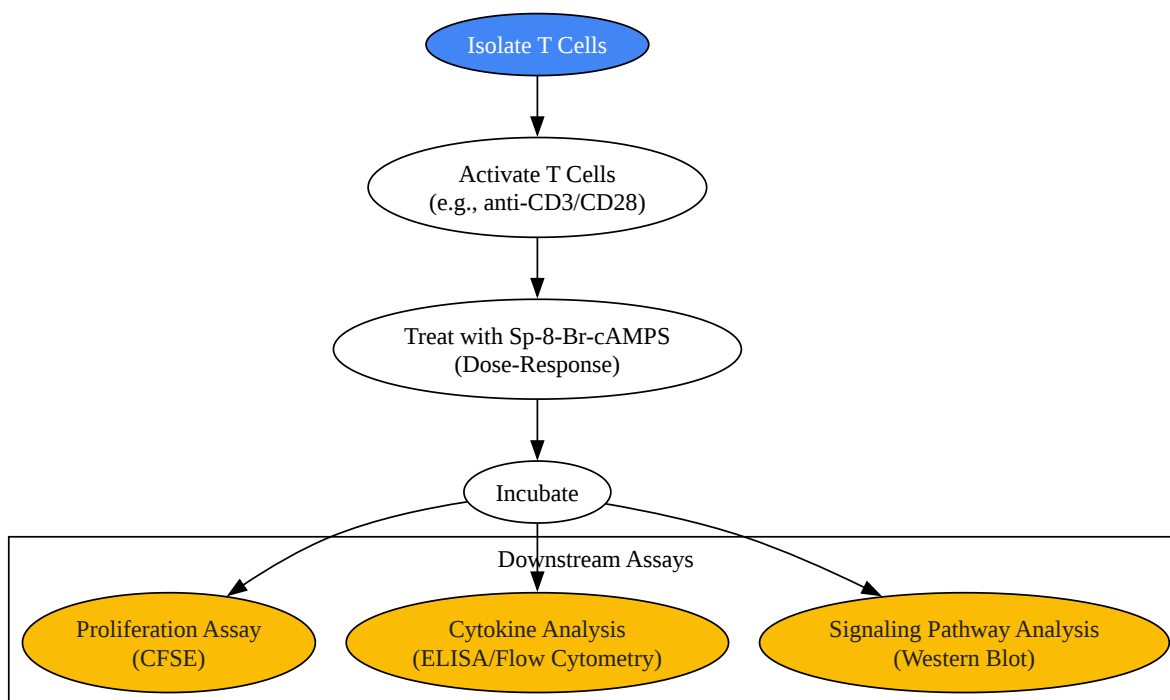
The following tables summarize the quantitative effects of **Sp-8-Br-cAMPS** on various immune cell functions as reported in the literature.

Parameter	Cell Type	Value	Reference
PKA Activation			
EC50	Not specified	360 nM	[1]
T-Cell Proliferation			
Inhibition	Human CD4+ and CD8+ T cells	Concentration-dependent	[2]
Cytokine Production Inhibition			
IFN- γ , TNF- α , IL-2, IL-4	Staphylococcal enterotoxin B (SEB)-induced T cells	Dose-dependent (0-1000 μ M)	[1]
Natural Killer (NK) Cell Cytotoxicity			
IC50 (Alloreactivity Reduction)	NK cells	750 μ M	[3]
Macrophage Function			
Phagocytosis Inhibition	Hemocytes	Concentration-dependent (0-100 nM)	[1]
B-Cell Function			
Apoptosis Induction	Human B-precursor cells	Effect reversed by Rp-8-Br-cAMPS	

Signaling Pathways and Experimental Workflows



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Experimental Protocols

T-Cell Proliferation Assay (CFSE Dilution)

This protocol describes the use of Carboxyfluorescein succinimidyl ester (CFSE) to measure T-cell proliferation by flow cytometry.

Materials:

- Peripheral blood mononuclear cells (PBMCs) or isolated T cells
- **Sp-8-Br-cAMPS** (stock solution in sterile water or DMSO)

- T-cell activation reagents (e.g., anti-CD3 and anti-CD28 antibodies)
- CFSE staining solution (e.g., 5 μ M in PBS)
- Complete RPMI-1640 medium
- Fetal Bovine Serum (FBS)
- Phosphate-Buffered Saline (PBS)
- Flow cytometer

Procedure:

- Cell Staining:
 - Resuspend 1-10 x 10⁶ cells/mL in pre-warmed PBS.
 - Add an equal volume of 2X CFSE staining solution and mix immediately.
 - Incubate for 10-15 minutes at 37°C, protected from light.
 - Quench the staining by adding 5 volumes of ice-cold complete RPMI-1640 medium with 10% FBS.
 - Incubate on ice for 5 minutes.
 - Wash the cells twice with complete medium.
- Cell Culture and Treatment:
 - Resuspend CFSE-labeled cells in complete medium at a concentration of 1 x 10⁶ cells/mL.
 - Plate 100 μ L of cell suspension per well in a 96-well plate.
 - Add T-cell activation reagents to the desired final concentration.

- Add **Sp-8-Br-cAMPS** at various concentrations (e.g., 0, 10, 50, 100, 500, 1000 μ M). Include a vehicle control.
- Incubate the plate at 37°C in a 5% CO₂ incubator for 3-5 days.
- Flow Cytometry Analysis:
 - Harvest the cells from each well.
 - Analyze the CFSE fluorescence by flow cytometry. Proliferation is measured by the successive halving of CFSE fluorescence in daughter cells.

B-Cell Apoptosis Assay (Annexin V Staining)

This protocol details the detection of apoptosis in B cells treated with **Sp-8-Br-cAMPS** using Annexin V and Propidium Iodide (PI) staining.

Materials:

- Isolated B cells or B-cell line
- **Sp-8-Br-cAMPS**
- Annexin V-FITC Apoptosis Detection Kit (containing Annexin V-FITC, PI, and Binding Buffer)
- PBS
- Flow cytometer

Procedure:

- Cell Culture and Treatment:
 - Seed B cells at a density of $0.5-1 \times 10^6$ cells/mL in a 24-well plate.
 - Treat cells with **Sp-8-Br-cAMPS** at desired concentrations for a predetermined time (e.g., 24-48 hours). Include an untreated control.
- Staining:

- Harvest the cells and wash twice with cold PBS.
- Resuspend the cells in 1X Binding Buffer at a concentration of 1×10^6 cells/mL.
- Transfer 100 μ L of the cell suspension to a new tube.
- Add 5 μ L of Annexin V-FITC and 5 μ L of PI.
- Gently vortex and incubate for 15 minutes at room temperature in the dark.
- Add 400 μ L of 1X Binding Buffer to each tube.
- Flow Cytometry Analysis:
 - Analyze the cells by flow cytometry within 1 hour.
 - Annexin V-positive, PI-negative cells are in early apoptosis. Annexin V-positive, PI-positive cells are in late apoptosis or necrosis.

PKA Activation Assay (Western Blot for Phospho-CREB)

This protocol describes how to measure the activation of PKA by detecting the phosphorylation of its downstream target, CREB, at Serine 133.

Materials:

- Immune cells (e.g., lymphocytes)
- **Sp-8-Br-cAMPS**
- Cell lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- Transfer buffer and PVDF membrane
- Blocking buffer (e.g., 5% BSA in TBST)

- Primary antibodies: anti-phospho-CREB (Ser133) and anti-total CREB
- HRP-conjugated secondary antibody
- Chemiluminescent substrate

Procedure:

- Cell Treatment and Lysis:
 - Treat cells with **Sp-8-Br-cAMPS** for a short duration (e.g., 15-30 minutes).
 - Wash cells with ice-cold PBS and lyse with lysis buffer.
 - Determine protein concentration using a BCA assay.
- Western Blotting:
 - Separate equal amounts of protein from each sample by SDS-PAGE.
 - Transfer the proteins to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary anti-phospho-CREB antibody overnight at 4°C.
 - Wash the membrane with TBST and incubate with HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Detect the signal using a chemiluminescent substrate.
 - Strip the membrane and re-probe with anti-total CREB antibody for loading control.

Macrophage Phagocytosis Assay

This protocol outlines a flow cytometry-based method to assess the effect of **Sp-8-Br-cAMPS** on macrophage phagocytosis of fluorescently labeled particles.

Materials:

- Macrophages (e.g., bone marrow-derived macrophages or a macrophage cell line)
- **Sp-8-Br-cAMPS**
- Fluorescently labeled particles (e.g., FITC-labeled zymosan or fluorescent beads)
- Complete DMEM medium
- PBS
- Trypan Blue
- Flow cytometer

Procedure:

- Macrophage Treatment:
 - Plate macrophages in a 24-well plate and allow them to adhere.
 - Pre-treat the macrophages with various concentrations of **Sp-8-Br-cAMPS** for 1-2 hours.
- Phagocytosis:
 - Add fluorescently labeled particles to the macrophage cultures at a specific particle-to-cell ratio (e.g., 10:1).
 - Incubate for 1-2 hours at 37°C to allow for phagocytosis.
 - Wash the cells extensively with ice-cold PBS to remove non-internalized particles.
 - Quench the fluorescence of any remaining extracellular particles with Trypan Blue (0.04%).
- Flow Cytometry Analysis:
 - Detach the macrophages from the plate.

- Analyze the fluorescence of the macrophages by flow cytometry. The percentage of fluorescent cells and the mean fluorescence intensity indicate the extent of phagocytosis.

These notes and protocols provide a solid foundation for incorporating **Sp-8-Br-cAMPS** into your immunology research. As with any experimental system, optimization of concentrations, incubation times, and cell numbers will be necessary for your specific cell type and research question.

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